

# Compound Profile: Understanding 1-(Benzyloxy)-3-bromobenzene

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## Compound of Interest

Compound Name: 1-(Benzyloxy)-3-bromobenzene

CAS No.: 53087-13-1

Cat. No.: B1334042

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**1-(Benzyloxy)-3-bromobenzene** (CAS No: 53087-13-1) is an aromatic ether widely utilized as a building block in organic synthesis. Its utility stems from its bifunctional nature: the brominated phenyl ring serves as a handle for cross-coupling reactions (e.g., Suzuki, Heck) and the formation of Grignard reagents, while the benzyl ether provides a stable protecting group for the phenolic oxygen.<sup>[1]</sup> Its role as a versatile intermediate in the development of complex molecules, including novel therapeutic agents, necessitates stringent adherence to safety and handling protocols to ensure experimental integrity and personnel safety.<sup>[2]</sup>

## Physicochemical and Structural Data

The compound's physical state as a white to off-white solid with a relatively low melting point dictates its handling as a powder, with attention paid to dust control.<sup>[3][4]</sup>

Property	Value	Source
CAS Number	53087-13-1	[4]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> BrO	[4]
Molecular Weight	263.13 g/mol	[4]
Appearance	White to light yellow crystal powder/solid	[3][4]
Melting Point	59-64 °C	[3][4]
Boiling Point	~333.5 °C at 760 mmHg	[4]
Flash Point	~137.6 °C	[4]

## Core Reactivity: The "Why" Behind the Precautions

Understanding the compound's reactivity is fundamental to appreciating its hazards. Three key structural features govern its chemical behavior:

- **The Aryl Bromide Moiety (C-Br Bond):** The carbon-bromine bond is a primary site for reactivity. It is susceptible to forming highly reactive and often pyrophoric organometallic intermediates (e.g., Grignard reagents, organolithiums).[1] This reactivity necessitates the strict exclusion of water and protic solvents during many synthetic applications and dictates incompatibility with strong reducing agents. Furthermore, under forcing conditions with strong bases, it can undergo elimination to form a highly reactive benzyne intermediate.[5]
- **The Benzyl Ether Linkage (C-O-C):** Like other ethers, this group is prone to slow oxidation upon exposure to air and light, leading to the formation of unstable and potentially explosive peroxides. This is the primary driver for storing the compound under inert atmosphere and away from light. The benzyl ether can be cleaved under various conditions, including strong acids, catalytic hydrogenation, or oxidation.[6][7][8]
- **The Benzylic Position (Ph-CH<sub>2</sub>-O):** The methylene (CH<sub>2</sub>) bridge is a benzylic position, making it susceptible to free-radical reactions, such as halogenation, under UV light or with radical initiators.[9][10] This reactivity, while useful synthetically, underscores the need for controlled storage conditions.

# Hazard Identification and Comprehensive Risk Assessment

**1-(Benzyloxy)-3-bromobenzene** is classified as an irritant and is harmful if swallowed. A thorough risk assessment must precede any handling of this material.

## GHS Hazard Classification

Hazard Statement	Classification	Rationale & Implications
H315	Causes skin irritation (Skin Irrit. 2)	Direct contact can cause redness, itching, and inflammation. Prolonged exposure should be avoided, and appropriate gloves are mandatory.
H319	Causes serious eye irritation (Eye Irrit. 2A)	The compound can cause significant, but reversible, eye damage upon contact. Chemical splash goggles or a face shield are essential.
H335	May cause respiratory irritation (STOT SE 3)	Inhalation of the powder or dust can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.[11][12] Handling must occur in a well-ventilated area, preferably a chemical fume hood.
H302	Harmful if swallowed (Acute Tox. 4)	Ingestion can lead to systemic toxicity.[11] Eating, drinking, and smoking in the laboratory are strictly prohibited.[13]
H317	May cause an allergic skin reaction	Some data suggests a potential for skin sensitization, where repeated exposure may lead to an allergic rash.[4]

Sources for GHS Classification:[4][11][12]

The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion. Due to the nature of halogenated aromatic compounds, chronic exposure may pose additional risks, including potential liver and kidney effects, though specific data for this compound is

limited.[14] Therefore, the precautionary principle of minimizing all chemical exposures must be rigorously applied.[15]

## Standard Operating Procedures for Safe Handling

A self-validating system of protocols ensures that safety is integrated into the workflow, not left to chance.

## Engineering Controls & Personal Protective Equipment (PPE)

The first line of defense is to engineer out the hazard.

- Primary Engineering Control: All manipulations of **1-(Benzyloxy)-3-bromobenzene**, including weighing, dispensing, and transferring, must be conducted within a certified chemical fume hood to prevent inhalation of airborne particulates.[13][16]
- Personal Protective Equipment (PPE): The minimum required PPE includes:
  - Eye Protection: ANSI Z87.1-compliant safety glasses with side shields are the minimum, but chemical splash goggles are strongly recommended.[17]
  - Hand Protection: Nitrile or neoprene gloves. Inspect gloves for integrity before each use and wash hands thoroughly after removal.[18]
  - Body Protection: A flame-resistant laboratory coat must be worn and kept fully fastened. [19]

## Protocol: Chemical Receipt and Initial Storage

- Verification: Upon receipt, cross-reference the container label with the shipping documents and the Safety Data Sheet (SDS).
- Integrity Check: Visually inspect the container for any signs of damage, such as cracks or loose seals. Do not accept damaged containers.
- Labeling: Ensure the container is clearly labeled with the chemical name, date of receipt, and relevant hazard pictograms.

- **Initial Storage:** Immediately transfer the container to a designated, secure storage location that meets the requirements outlined in Section 4.

## Protocol: Weighing and Dispensing in the Laboratory

- **Prepare Workspace:** Ensure the chemical fume hood sash is at the appropriate height. Decontaminate the work surface before and after use.
- **Don PPE:** Wear all required PPE as specified in section 3.1.
- **Grounding:** When transferring significant quantities of powder, take measures to prevent the buildup of electrostatic charge.[\[20\]](#)
- **Dispensing:** Use a dedicated spatula or scoop for this chemical. Open the container slowly. To minimize dust generation, do not pour the powder from a height. Gently scoop the required amount into a tared, sealed weighing container.
- **Seal Promptly:** Immediately and tightly reseal the main container after dispensing.[\[16\]](#)[\[19\]](#)  
[\[20\]](#) This is critical to minimize exposure to air and moisture.
- **Cleanup:** Carefully wipe down the spatula, work surface, and any other contaminated equipment with a suitable solvent-dampened cloth. Dispose of all contaminated materials as hazardous waste.
- **Doff PPE:** Remove gloves and wash hands thoroughly with soap and water.

## Long-Term Storage and Chemical Stability

The primary objective of proper storage is to maintain the chemical's purity and prevent the formation of hazardous degradation products like peroxides.

## Optimal Storage Conditions

Parameter	Recommended Condition	Rationale / Causality
Temperature	Cool; some suppliers recommend 2-8°C	Reduces the rate of potential decomposition and peroxide formation. <a href="#">[2]</a> <a href="#">[17]</a>
Atmosphere	Dry, Inert (e.g., Argon or Nitrogen)	Prevents slow oxidation to form explosive peroxides and hydrolysis from atmospheric moisture. <a href="#">[16]</a> <a href="#">[19]</a> <a href="#">[20]</a>
Light	Store in the dark (amber vial/cabinet)	Prevents photochemical reactions, including potential radical reactions at the benzylic position.
Container	Tightly sealed, original container	Prevents leakage and contamination. Containers must be kept upright. <a href="#">[16]</a> <a href="#">[20]</a>
Ventilation	Store in a well-ventilated, approved area	Ensures that any potential vapors do not accumulate in the storage area. <a href="#">[19]</a> <a href="#">[20]</a>

## Incompatibilities and Degradation

- Incompatible Materials: Keep segregated from strong oxidizing agents, strong acids, and strong bases to prevent vigorous and potentially hazardous reactions.[\[21\]](#)
- Signs of Degradation: Visually inspect the material before use. Any significant change in color (e.g., yellowing) or texture could indicate degradation. For older containers of ethers, it is prudent practice to test for the presence of peroxides using commercially available test strips before heating or concentrating any solutions.

## Emergency Response Protocols

### Spill Management:

- Evacuate non-essential personnel from the immediate area.

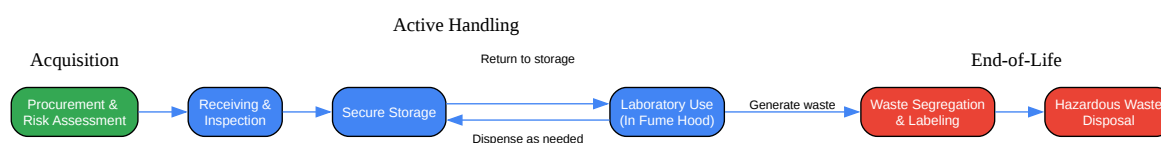
- Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep up the absorbed material without creating dust.
- Place the waste in a suitable, labeled, and sealed container for hazardous waste disposal.
- Decontaminate the spill area.

#### First Aid:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[12]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[17]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[12][17]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.[19]

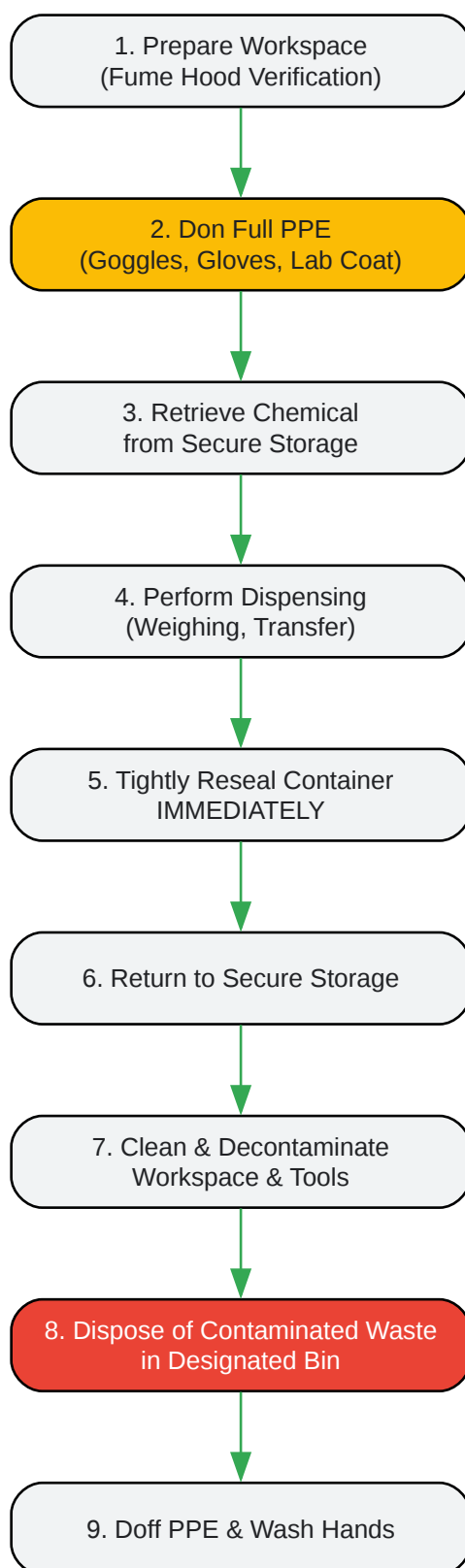
## Visualization of Key Workflows

The following diagrams illustrate the critical workflows for managing **1-(Benzyloxy)-3-bromobenzene**, reinforcing the logical sequence of safety procedures.



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Caption: High-level lifecycle management for **1-(Benzyloxy)-3-bromobenzene**.



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Caption: Step-by-step workflow for safe laboratory handling and dispensing.

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